Introduction: The Rise of Spirocyclic Scaffolds in Medicinal Chemistry

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Compound of Interest

Compound Name:	*1-Azaspiro[3.3]heptane hydrochloride*
CAS No.:	*1986337-29-4*
Cat. No.:	*B3113873*

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In the landscape of modern drug discovery, the quest for novel chemical matter with improved physicochemical properties and unique three-dimensional topologies is paramount. Saturated spirocyclic scaffolds have emerged as a powerful tool for medicinal chemists, offering a means to escape the "flatland" of traditional aromatic ring systems. Among these, the 1-azaspiro[3.3]heptane motif has garnered significant attention. Its rigid, yet conformationally defined, three-dimensional structure provides an excellent platform for exploring chemical space, often leading to compounds with enhanced metabolic stability, improved solubility, and better target engagement.

This guide provides a comprehensive technical overview of **1-Azaspiro[3.3]heptane hydrochloride** (CAS 1986337-29-4), a key building block that serves as a gateway to this important class of compounds. We will delve into its synthesis, analytical characterization, and applications, offering insights grounded in established chemical principles for researchers, scientists, and drug development professionals.

Physicochemical and Structural Properties

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1-Azaspiro[3.3]heptane hydrochloride is the salt form of the parent free base. The hydrochloride salt is typically preferred in laboratory and development settings due to its enhanced stability and improved handling characteristics as a crystalline solid compared to the often-volatile free amine.

Chemical Structure: 

Caption: The chemical structure of **1-Azaspiro[3.3]heptane Hydrochloride**.

Table 1: Core Physicochemical Data

Property	Value	Source
CAS Number	1986337-29-4	N/A
Molecular Formula	$C_6H_{12}ClN$	N/A
Molecular Weight	133.62 g/mol	N/A
Appearance	White to off-white solid/powder	N/A
Purity	≥95%	N/A
Solubility	Soluble in water and methanol	N/A

Synthesis and Purification: A Strategic Approach

The synthesis of the 1-azaspiro[3.3]heptane core is a multi-step process that requires careful control of reaction conditions to achieve high purity and yield. A common and effective route involves the construction of the spirocyclic system from a precursor like 3-bromo-N-(3-bromopropyl)cyclobutanamine.

Workflow for Synthesis and Purification

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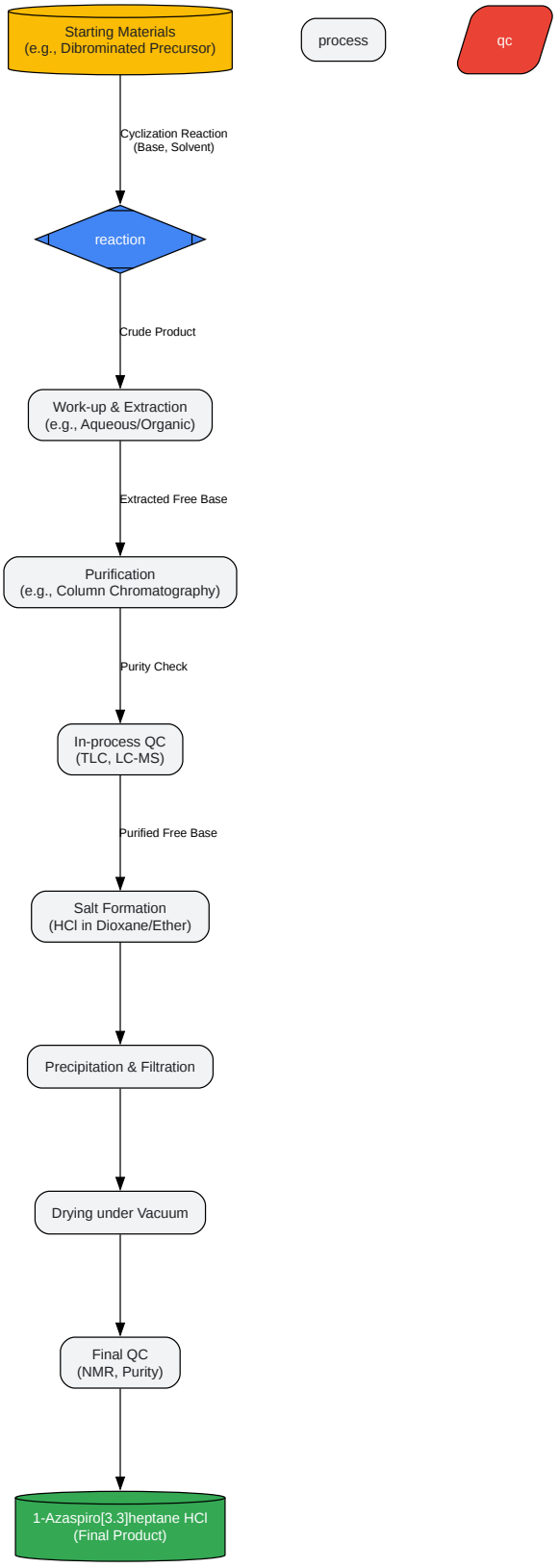
The following diagram outlines a representative workflow for the synthesis and subsequent purification of 1-Azaspiro[3.3]heptane, followed by its conversion to the hydrochloride salt.



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Caption: Generalized workflow for the synthesis and purification of 1-Azaspiro[3.3]heptane HCl.

Detailed Protocol: Salt Formation

Causality: The conversion of the purified free base to its hydrochloride salt is a critical step. The free amine is often a low-boiling liquid or a volatile solid, making it difficult to handle and accurately weigh. The hydrochloride salt is a stable, non-hygroscopic, crystalline solid, which is ideal for storage and for use in subsequent reactions where precise stoichiometry is required.

Step-by-Step Methodology:

- Dissolution: Dissolve the purified 1-azaspiro[3.3]heptane free base in a suitable anhydrous solvent (e.g., diethyl ether or dioxane). The choice of an anhydrous solvent is critical to prevent the formation of hydrates and ensure a clean precipitation.
- Acidification: Slowly add a stoichiometric amount (1.0 to 1.1 equivalents) of a solution of hydrogen chloride in the same solvent (e.g., 2M HCl in diethyl ether) to the stirred solution of the amine at 0 °C. The controlled temperature helps to manage the exothermicity of the acid-base reaction and promotes the formation of well-defined crystals.
- Precipitation: Upon addition of HCl, the hydrochloride salt will precipitate out of the solution. Continue stirring the resulting slurry at 0 °C for an additional 30-60 minutes to ensure complete precipitation.
- Isolation: Collect the solid product by vacuum filtration.
- Washing: Wash the filter cake with a small amount of cold, anhydrous solvent to remove any residual impurities.
- Drying: Dry the resulting white solid under high vacuum to remove all traces of solvent.

Analytical Characterization: Ensuring Identity and Purity

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Rigorous analytical characterization is essential to confirm the structure and purity of **1-Azaspiro[3.3]heptane hydrochloride**. A combination of spectroscopic and chromatographic techniques is employed.

Table 2: Representative Analytical Data

Technique	Expected Results
^{1}H NMR	Signals corresponding to the methylene protons of the two cyclobutane rings. The spectrum will be influenced by the protonated amine, showing characteristic shifts.
^{13}C NMR	Signals for the quaternary spirocyclic carbon and the distinct methylene carbons of the cyclobutane rings.
Mass Spec (ESI+)	A prominent peak corresponding to the molecular ion of the free base $[M+H]^+$.
HPLC-ELSD/CAD	A single major peak indicating high purity, as the compound lacks a strong UV chromophore.

Self-Validation: The combination of these techniques provides a self-validating system. NMR confirms the specific carbon-hydrogen framework, Mass Spectrometry confirms the molecular weight, and HPLC confirms the purity of the sample. Discrepancies in any one of these analyses would invalidate the results of the others and trigger further investigation.

Applications in Drug Discovery: A Versatile Building Block

1-Azaspiro[3.3]heptane serves as a valuable bioisosteric replacement for other common ring systems like piperidine or piperazine. Its rigid, three-dimensional nature allows for precise positioning of substituents into protein binding pockets, which can lead to improved potency and selectivity.

Logical Integration into Lead Compounds

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The diagram below illustrates how the 1-azaspiro[3.3]heptane core can be strategically incorporated into a drug candidate, often replacing a more flexible or metabolically liable moiety.

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